

PHY34: Comprehensive Disposal and Safety Procedures

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Compound of Interest

Compound Name: PHY34

Cat. No.: B8209934

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This document provides detailed safety protocols and step-by-step disposal procedures for **PHY34**, a potent inhibitor of late-stage autophagy. Adherence to these guidelines is critical to ensure personnel safety and environmental compliance. **PHY34** is a synthetic small molecule with significant cytotoxic properties, necessitating careful handling and disposal.^{[1][2][3]}

Core Safety and Handling Data

All personnel handling **PHY34** must be familiar with its properties and associated hazards. The following table summarizes key quantitative data for **PHY34**.

Property	Data	Source(s)
Chemical Name	4-[[[(3aS,4R,6S,7R,7aR)-7-hydroxy-4-(hydroxymethyl)-2,2-dimethyl-4,6,7,7a-tetrahydro-3aH-[1,3]dioxolo[4,5-c]pyran-6-yl]oxy]-9-(1,3-benzodioxol-5-yl)-6,7-dimethoxy-naphtho[2,3-c]furan-1(3H)-one	[4]
CAS Number	2130033-55-3	[1]
Molecular Formula	C ₃₀ H ₃₀ O ₁₂	[1][5]
Molecular Weight	582.6 g/mol	[1]
Physical State	Solid	[1]
Solubility	DMF: 30 mg/ml DMSO: 30 mg/ml Ethanol: 10 mg/ml DMSO:PBS (pH 7.2) (1:3): 0.25 mg/ml	[1]
Biological Activity	Inhibitor of late-stage autophagy; cytotoxic to ovarian cancer cells (IC ₅₀ = 4 nM); induces apoptosis.[1][3]	[1][3]

Experimental Protocols: Disposal of PHY34 Waste

The following protocols are mandatory for the disposal of all waste streams contaminated with **PHY34**. Due to its cytotoxic nature, all **PHY34** waste is considered hazardous chemical waste.

Protocol 1: Disposal of Solid PHY34 Waste

This protocol applies to unused or expired pure **PHY34** powder and any solids grossly contaminated with **PHY34**.

- Personal Protective Equipment (PPE): Wear a lab coat, safety goggles, and two pairs of nitrile gloves.
- Containment: Conduct all handling of solid **PHY34** within a certified chemical fume hood.
- Waste Collection:
 - Carefully place the original vial or container with the solid **PHY34** into a larger, sealable, and clearly labeled hazardous waste container.
 - Do not attempt to remove the powder from its original container.
 - If transferring is unavoidable, use spark-proof tools and ensure the receiving container is appropriate for solid chemical waste.
- Labeling: The outer container must be labeled with:
 - "Hazardous Waste - Cytotoxic"
 - "**PHY34** (CAS: 2130033-55-3)"
 - Accumulation Start Date
 - Principal Investigator's Name and Lab Location
- Storage: Store the sealed container in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- Pickup: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.

Protocol 2: Disposal of Contaminated Labware

This protocol applies to disposable labware such as pipette tips, microfuge tubes, and culture plates that have come into contact with **PHY34**.

- Segregation: All disposable items that have directly contacted **PHY34** must be segregated from regular lab trash.

- Collection:
 - Place all contaminated solid waste into a designated, puncture-resistant hazardous waste container lined with a heavy-duty plastic bag.
 - This container should be clearly marked with a biohazard symbol if the materials are also biologically contaminated, and with a "Cytotoxic" label.
- Sharps: Needles, syringes, or other sharps contaminated with **PHY34** must be placed in a designated sharps container for cytotoxic waste.
- Sealing and Labeling: When the container is three-quarters full, securely seal the inner bag and then the outer container. Label the container as described in Protocol 1.
- Disposal: Contact EHS for pickup and incineration.

Protocol 3: Disposal of Liquid PHY34 Waste

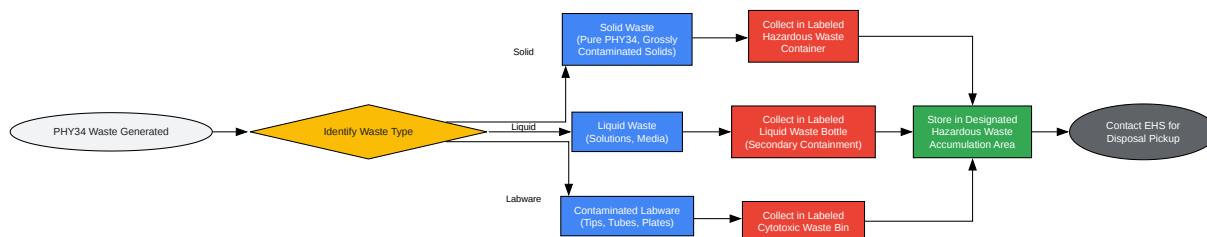
This protocol applies to solutions containing **PHY34**, such as stock solutions in DMSO or experimental media.

- Waste Collection:
 - Collect all liquid waste containing **PHY34** in a dedicated, leak-proof, and shatter-resistant container (e.g., a high-density polyethylene bottle).
 - Do not mix with other chemical waste streams unless explicitly permitted by your EHS office.
- Labeling: Label the liquid waste container with:
 - "Hazardous Waste - Cytotoxic"
 - "**PHY34** in [Solvent Name, e.g., DMSO]"
 - Estimate the concentration of **PHY34** and list all solvent components and their percentages.

- Storage: Keep the waste container tightly sealed and store it in secondary containment within a designated hazardous waste accumulation area.
- Disposal: Arrange for disposal through your institution's EHS office. Under no circumstances should liquid waste containing **PHY34** be poured down the drain.

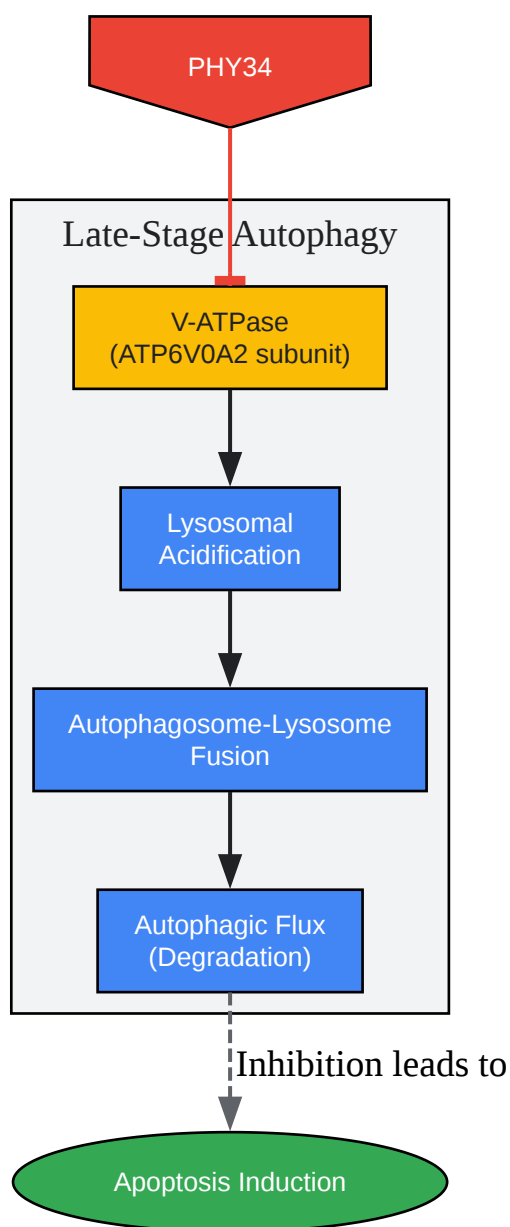
Visualized Workflows and Pathways

The following diagrams illustrate the decision-making process for **PHY34** disposal and its mechanism of action.



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Caption: Decision workflow for proper segregation and disposal of **PHY34** waste.



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Caption: **PHY34** inhibits V-ATPase, blocking autophagic flux and inducing apoptosis.

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- To cite this document: BenchChem. [PHY34: Comprehensive Disposal and Safety Procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8209934#phy34-proper-disposal-procedures]

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